

Application Notes & Protocols: In Vivo Administration of (+)-Anipamil Hydrochloride in Murine Models

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Compound of Interest

Compound Name: Anipamil hydrochloride, (+)-

CAS No.: 94313-88-9

Cat. No.: B123969

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Abstract

This document provides a comprehensive guide for the in vivo administration of (+)-Anipamil hydrochloride to mice, tailored for researchers in pharmacology and drug development. (+)-Anipamil is a long-acting phenylalkylamine-type calcium channel blocker, analogous to verapamil, utilized in preclinical research for its cardiovascular effects.[1][2][3] This guide moves beyond a simple recitation of steps, delving into the scientific rationale behind protocol design, from vehicle selection and dose justification to the anticipated physiological responses. It is structured to ensure experimental reproducibility and adherence to the principles of scientific integrity. Key data are summarized in tables, and workflows are visualized using diagrams to enhance clarity and practical application.

Introduction: Scientific Background of (+)-Anipamil

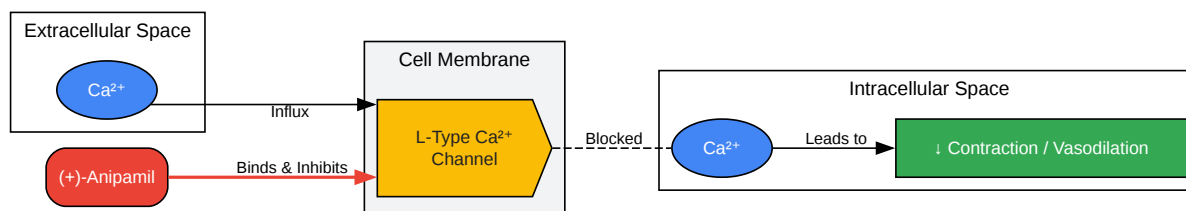
(+)-Anipamil hydrochloride is a potent antagonist of L-type calcium channels.[3][4] Its mechanism of action involves binding to the α_1 subunit of the voltage-gated calcium channel, thereby inhibiting the influx of extracellular Ca^{2+} into cells. This action is particularly significant

in cardiac and vascular smooth muscle cells. The reduction in intracellular Ca^{2+} in vascular smooth muscle leads to vasodilation and a subsequent decrease in peripheral resistance, while in cardiomyocytes, it results in negative inotropic (reduced contractility) and chronotropic (reduced heart rate) effects.[5][6]

Compared to its analog verapamil, anipamil exhibits a tighter and more prolonged binding to cardiac membranes, contributing to its long-acting profile.[1][5][7] In preclinical models, anipamil has demonstrated efficacy in preventing hypertension-induced aortic muscle thickening, protecting against myocardial ischemia, and reducing certain types of arrhythmias.[1][3][8] These properties make it a valuable tool for investigating cardiovascular pathophysiology in vivo.

Mechanism of Action Pathway

The diagram below illustrates the molecular mechanism through which Anipamil exerts its physiological effects on target cells.



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Caption: Mechanism of (+)-Anipamil action on L-type calcium channels.

Physicochemical Properties & Formulation

Proper solubilization of (+)-Anipamil hydrochloride is critical for ensuring accurate dosing and bioavailability. The compound's properties dictate the choice of vehicle.

Property	Value	Source
Chemical Formula	C ₃₄ H ₅₃ ClN ₂ O ₂	PubChem[9]
Molecular Weight	557.2 g/mol	PubChem[9]
CAS Number	94313-88-9	PubChem[9]
Appearance	Solid powder	MedChemExpress[10]
Solubility	H ₂ O: 2 mg/mL (with ultrasonic and warming)	MedChemExpress[10]

Vehicle Selection and Preparation Protocol

Rationale: The choice of vehicle depends on the administration route. For intravenous (IV) administration, the vehicle must be sterile and completely soluble to prevent embolism. For oral (p.o.) or intraperitoneal (i.p.) routes, suspensions are sometimes acceptable, but solutions are preferred for uniform dosing. Given the moderate aqueous solubility, a co-solvent approach is often necessary for higher concentrations.

Recommended Vehicle for IV/IP Administration (Co-Solvent System): A common and generally well-tolerated vehicle system for compounds with limited aqueous solubility involves a tiered approach.

- **Primary Stock (e.g., 10-20 mg/mL):** Dissolve (+)-Anipamil hydrochloride in a minimal amount of an organic solvent such as DMSO or 95% Ethanol.
 - **Causality Note:** DMSO is a powerful solvent but can have its own biological effects. It is crucial to keep the final concentration of DMSO in the injected volume low (typically <5%). One study in cats utilized 95% ethanol as a vehicle for IV injection.[8]
- **Working Solution:** Further dilute the primary stock to the final desired concentration using sterile saline (0.9% NaCl) or a buffered solution like PBS.
 - **Trustworthiness Check:** When diluting the organic stock into the aqueous phase, add the stock solution to the saline dropwise while vortexing. This prevents the compound from precipitating out. Always inspect the final solution for clarity before administration. If

precipitation occurs, the formulation must be adjusted, perhaps by using a surfactant like Tween® 80 (e.g., final concentration of 0.5-2%).

Protocol: Preparation of a 1 mg/mL Dosing Solution

- Weigh 10 mg of (+)-Anipamil hydrochloride powder.
- Dissolve the powder in 500 µL of DMSO to create a 20 mg/mL primary stock.
- In a separate sterile tube, measure 9.5 mL of sterile saline.
- While vortexing the saline, slowly add the 500 µL of the primary stock solution.
- The final solution will have a concentration of 1 mg/mL in 5% DMSO/95% saline.
- Visually inspect for any precipitation. Use immediately or store as per stability data (short-term at 4°C, long-term at -20°C or -80°C).[\[2\]](#)[\[10\]](#)

In Vivo Dosing & Administration

The optimal dose and route for (+)-Anipamil hydrochloride are application-dependent. The provided dosages are derived from studies in various animal models and should be used as starting points for dose-response investigations in the specific mouse strain and model being used.

Summary of Preclinical Dosing

Species	Dose	Route	Key Finding / Application	Reference
Rat	0.5 - 5 mg/kg/day	p.o. (in food)	Renal function protection	MedChemExpress[10]
Rat	1 - 5 mg/kg	i.v.	Dose-dependent decrease in blood pressure and heart rate	Pang & Walker, 1989[6][11]
Rat	2 mg/kg	i.v.	Interaction with cardiac phenylalkylamine binding sites	Johnson et al., 1990[5]
Rat	10 - 20 mg/kg	s.c. (daily)	Protection against isoprenaline-induced cardioneclerosis	Ziada et al., 1989[12]
Rabbit	2 mg/kg	s.c. (twice daily)	Prolonged (up to 12h) cardioprotective effect	Ferrari et al., 1989[7]
Cat	1.0 mg/kg	i.v.	Cardioprotective effect in myocardial ischemia	Lefer & Celeste, 1989[8]

Recommendation for Mice: Based on the data from rats, a starting dose range of 1-10 mg/kg for i.p. or i.v. administration is a logical starting point for acute cardiovascular studies. For chronic studies, oral administration at 2-20 mg/kg/day can be explored. A pilot dose-escalation study is essential to determine the optimal dose that achieves the desired therapeutic effect without significant toxicity.

Step-by-Step Administration Protocols

Prerequisites:

- All procedures must be approved by the institution's Institutional Animal Care and Use Committee (IACUC).
- Use mice of a specific strain, age, and sex, and ensure they are properly acclimatized before the experiment.
- Calculate the injection volume for each mouse based on its body weight (e.g., for a 10 mg/kg dose using a 1 mg/mL solution, a 25g mouse would receive 250 μ L).

A. Intravenous (IV) Injection (Lateral Tail Vein)

- Warm the mouse under a heat lamp or in a warming chamber for a few minutes to induce vasodilation of the tail veins.
- Place the mouse in a suitable restraint device.
- Swab the tail with 70% ethanol to sterilize the injection site and improve vein visualization.
- Using a 27-30 gauge needle attached to a tuberculin syringe, enter the lateral tail vein at a shallow angle.
- Confirm correct placement by observing a small flash of blood in the needle hub or by a lack of resistance upon injecting a minuscule volume.
- Inject the calculated volume slowly and steadily.
- Withdraw the needle and apply gentle pressure to the site to prevent bleeding.
- Monitor the animal for any immediate adverse reactions.

B. Intraperitoneal (IP) Injection

- Grasp the mouse by the scruff of the neck to restrain its head and body.
- Tilt the mouse slightly downwards on one side.

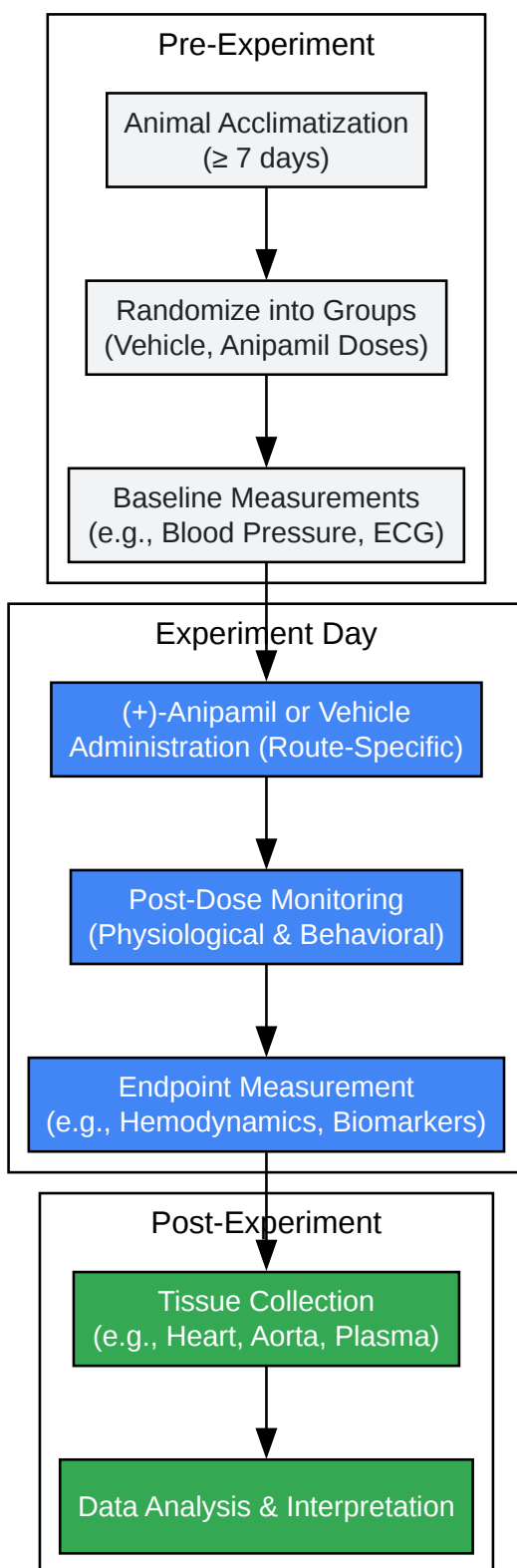
- Insert a 25-27 gauge needle into the lower quadrant of the abdomen, avoiding the midline to prevent damage to the bladder or cecum.
- Aspirate gently to ensure no blood or urine is drawn, confirming you have not entered a vessel or the bladder.
- Inject the solution smoothly.
- Return the mouse to its cage and monitor.

C. Oral Gavage (p.o.)

- Securely restrain the mouse.
- Use a proper-sized, ball-tipped gavage needle. Measure the needle from the tip of the mouse's nose to the last rib to estimate the correct insertion depth.
- Gently introduce the needle into the mouth, allowing the mouse to swallow the ball tip.
- Advance the needle smoothly into the esophagus. Do not force it.
- Administer the solution.
- Remove the needle in a single, smooth motion and monitor the animal for any signs of respiratory distress.

Experimental Workflow & Monitoring

A well-designed in vivo study includes acclimatization, baseline measurements, administration of the compound or vehicle, and post-administration monitoring of relevant endpoints.



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